

2-Chloro-7-nitroquinoline chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-7-nitroquinoline

CAS No.: 49609-03-2

Cat. No.: B1367759

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An In-depth Technical Guide to the Chemical Properties of **2-Chloro-7-nitroquinoline**

Abstract

This technical guide provides a comprehensive analysis of **2-chloro-7-nitroquinoline**, a key heterocyclic intermediate in organic synthesis and medicinal chemistry. The document delineates its fundamental physicochemical properties, outlines a robust synthetic pathway, and explores its chemical reactivity, with a particular focus on the functional interplay of the chloro and nitro substituents. Detailed spectroscopic data for characterization, insights into its applications in drug development, and essential safety protocols are also presented. This guide is intended for researchers, scientists, and professionals in drug development who require a deep, field-proven understanding of this versatile chemical scaffold.

Introduction: The Quinoline Core in Modern Chemistry

The quinoline scaffold, a fusion of a benzene and a pyridine ring, is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs.^[1] Its derivatives exhibit a vast spectrum of biological activities, including anticancer, antimalarial, antibacterial, and antiviral properties.^{[1][2][3]} **2-Chloro-7-nitroquinoline** emerges as a

particularly valuable building block. The chlorine atom at the 2-position acts as an excellent leaving group for nucleophilic substitution, while the nitro group at the 7-position serves as a powerful electron-withdrawing group and a precursor to a synthetically versatile amino group. This unique bifunctional arrangement allows for sequential and regioselective modifications, making it an ideal starting material for constructing complex, biologically active molecules.

Physicochemical Properties

The physical and chemical properties of a compound are foundational to its application in research and development, influencing everything from reaction conditions to bioavailability. The key properties of **2-chloro-7-nitroquinoline** are summarized below.

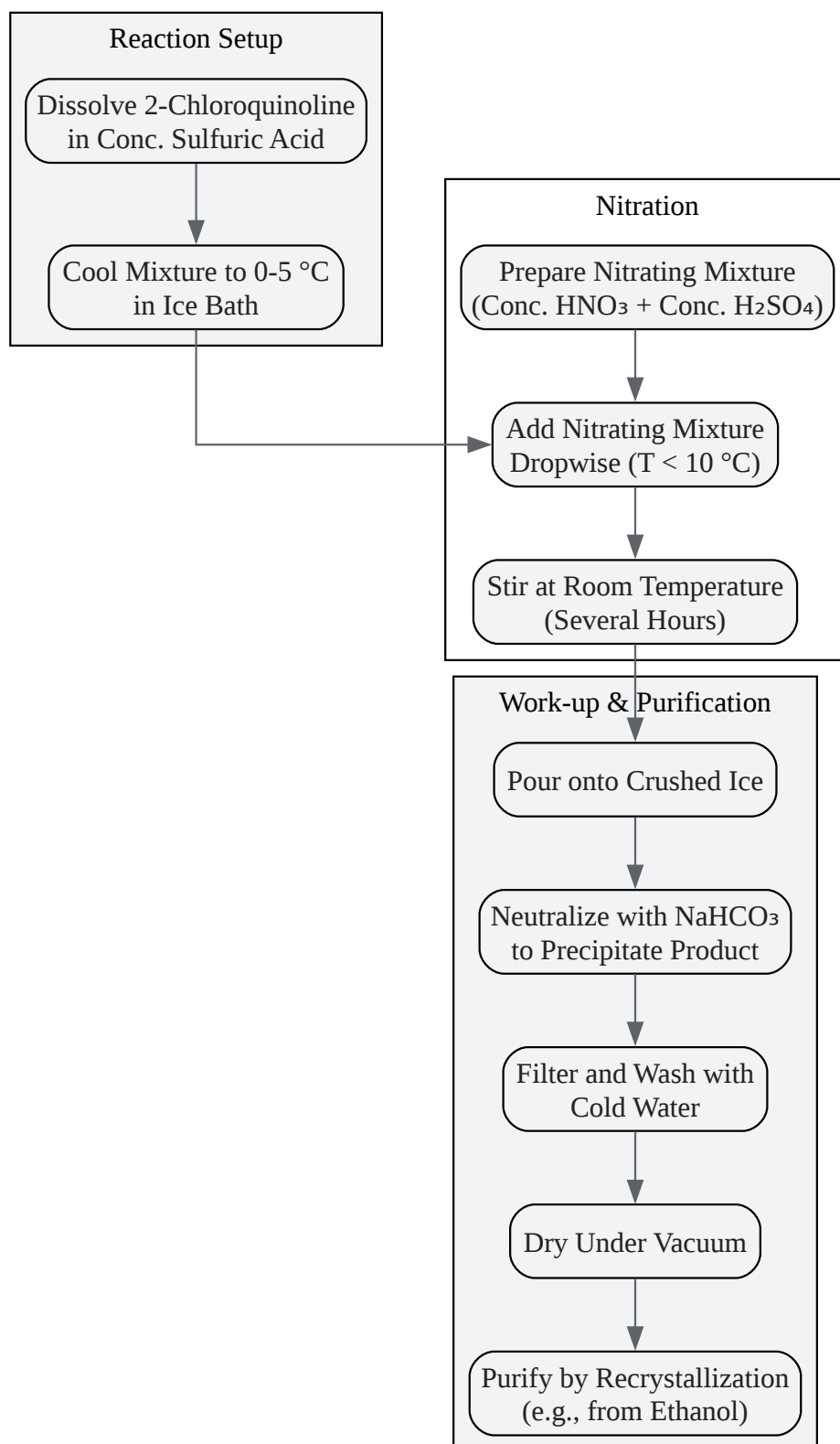
Property	Value	Source
Molecular Formula	C ₉ H ₅ ClN ₂ O ₂	[4]
Molecular Weight	208.6 g/mol	[5]
Monoisotopic Mass	208.00395 Da	[4]
IUPAC Name	2-chloro-7-nitroquinoline	
CAS Number	49609-03-2	
Appearance	Expected to be a solid at room temperature	
Predicted XlogP	3.0	[4]
SMILES	<chem>C1=CC(=CC2=C1C=CC(=N2)Cl)[O-]</chem>	[4]
InChIKey	PBGQDNSMFBXURC-UHFFFAOYSA-N	[4]

Synthesis and Manufacturing Pathway

The most direct and common approach for synthesizing substituted nitroquinolines is through the electrophilic nitration of a corresponding quinoline precursor.[6] For **2-chloro-7-nitroquinoline**, the synthesis logically proceeds from 2-chloroquinoline.

Core Synthesis: Electrophilic Nitration

In this reaction, a potent electrophile, the nitronium ion (NO_2^+), is generated in situ from a mixture of concentrated nitric and sulfuric acids. The sulfuric acid protonates the nitric acid, facilitating the loss of a water molecule to form the nitronium ion. This electrophile then attacks the quinoline ring. The existing chloro-substituent and the pyridine nitrogen are deactivating and direct incoming electrophiles. The nitration is expected to occur on the benzene portion of the scaffold, primarily at positions 5 and 7. The precise ratio of isomers depends on reaction conditions, but the 7-nitro product is a significant component.



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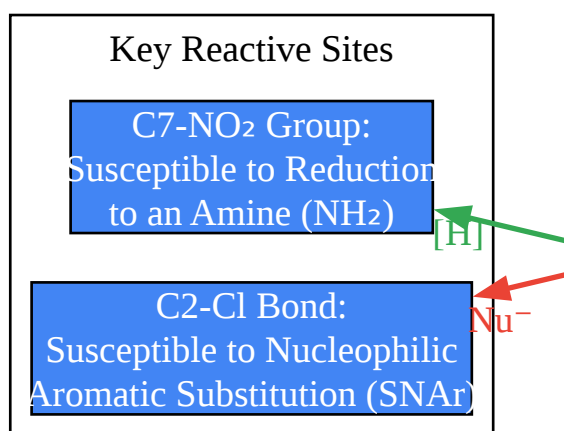
Caption: Generalized workflow for the synthesis of **2-chloro-7-nitroquinoline**.

Experimental Protocol: Nitration of 2-Chloroquinoline

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-chloroquinoline (1.0 eq) in concentrated sulfuric acid (3.0-5.0 eq).^[6]
- **Cooling:** Cool the flask in an ice-salt bath to maintain a temperature of 0-5 °C.
- **Nitrating Mixture:** In a separate beaker, carefully prepare the nitrating mixture by slowly adding concentrated nitric acid (1.2 eq) to concentrated sulfuric acid (2.0 eq) while cooling in an ice bath.
- **Addition:** Add the prepared nitrating mixture dropwise to the dissolved 2-chloroquinoline solution. The causality here is critical: a slow, dropwise addition is essential to control the exothermic reaction and prevent over-nitration or side reactions. The temperature must be maintained below 10 °C.^[7]
- **Reaction:** After the addition is complete, allow the mixture to stir at room temperature for 2-4 hours to ensure the reaction goes to completion. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching & Precipitation:** Carefully pour the reaction mixture onto a large volume of crushed ice. This simultaneously stops the reaction and precipitates the product, which is less soluble in the now-diluted acidic solution.
- **Neutralization:** Slowly neutralize the solution with a saturated sodium bicarbonate solution until the pH is neutral. This ensures complete precipitation of the product.
- **Isolation & Purification:** Collect the solid precipitate by vacuum filtration, wash thoroughly with cold water to remove residual salts and acid, and dry under vacuum. The crude product can be further purified by recrystallization from a suitable solvent like ethanol to yield pure **2-chloro-7-nitroquinoline**.^[6]

Chemical Reactivity and Key Reactions

The reactivity of **2-chloro-7-nitroquinoline** is dominated by the electronic properties of its two key functional groups.



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Caption: Reactivity map of **2-chloro-7-nitroquinoline**.

A. Nucleophilic Aromatic Substitution (S_NAr) at the C2 Position

The chlorine atom at the 2-position of the quinoline ring is highly susceptible to displacement by nucleophiles. This reactivity is analogous to that of 2-chloropyridines. The ring nitrogen acts as an electron sink, stabilizing the negatively charged Meisenheimer-like intermediate formed during the substitution process. This makes the C2 position electrophilic and primes the C-Cl bond for cleavage.

Common nucleophiles that can displace the chloride include:

- Amines (R-NH₂) to form 2-aminoquinoline derivatives.
- Alkoxides (R-O⁻) to form 2-alkoxyquinolines.
- Thiolates (R-S⁻) to form 2-thioether derivatives.
- Water (under harsh conditions, e.g., formic acid promotion) to form 2-quinolones.[8]

This S_NAr reaction is a cornerstone of its synthetic utility, allowing for the introduction of a wide variety of functional groups at the 2-position.[9]

B. Reduction of the C7-Nitro Group

The nitro group is a versatile functional group primarily because it can be readily reduced to an amino group (-NH₂). This transformation is a gateway to a vast array of subsequent chemical modifications. The resulting 2-chloro-7-aminoquinoline can undergo reactions typical of anilines, such as diazotization followed by Sandmeyer reactions, acylation, and alkylation.

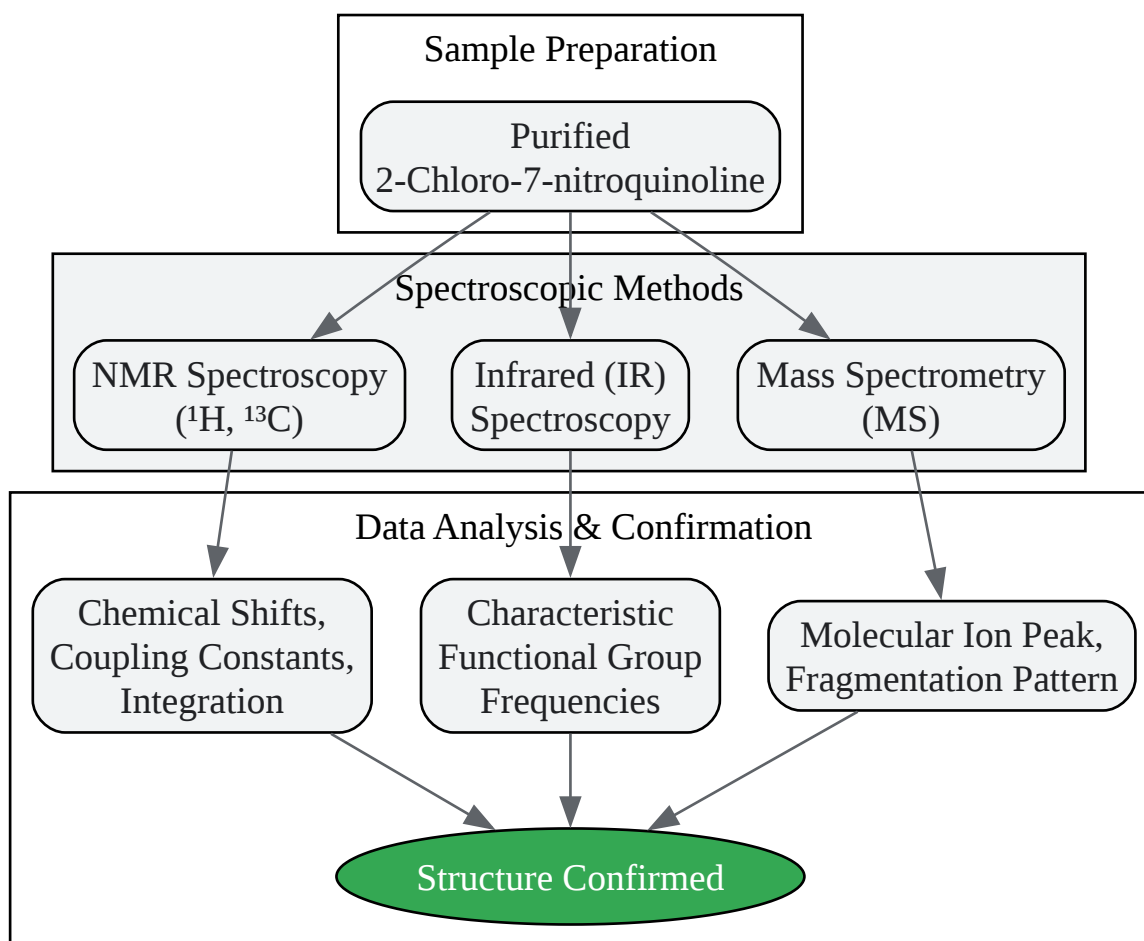
Standard reduction methods include:

- **Catalytic Hydrogenation:** Using H₂ gas with a metal catalyst like Palladium (Pd), Platinum (Pt), or Nickel (Ni).
- **Metal-Acid Reduction:** Using metals like Tin (Sn), Iron (Fe), or Zinc (Zn) in the presence of an acid like HCl.^[10]

The choice of reducing agent is crucial. For instance, catalytic hydrogenation is generally cleaner, but metal-acid reductions can be more cost-effective for large-scale synthesis. The presence of the chloro-substituent must be considered, as some harsh reductive conditions could lead to hydrodehalogenation as a side reaction.

Spectroscopic Analysis and Characterization

Confirming the identity and purity of **2-chloro-7-nitroquinoline** is achieved through a combination of spectroscopic techniques. While specific experimental spectra are not widely published, data can be reliably predicted based on the structure and analysis of similar compounds.^[7]



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Sources

- 1. Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Development of 2-chloroquinoline based heterocyclic frameworks as dual inhibitors of SARS-CoV-2 MPro and PLPro - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [4. PubChemLite - 2-chloro-7-nitroquinoline \(C9H5ClN2O2\) \[pubchemlite.lcsb.uni.lu\]](#)
- [5. 2-chloro-3-nitroquinoline | 78105-37-0 | DDA10537 \[biosynth.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. HCO₂H-promoted hydrolysis of 2-chloroquinolines to quinolones - New Journal of Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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